Introduction: Understanding the Core Utility of Dioctadecyl Ether

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Dioctadecyl ether*
CAS No.:	*6297-03-6*
Cat. No.:	*B1662012*

Get Quote

Dioctadecyl ether, also known by its synonyms Distearyl Ether and 1-octadecoxyoctadecane, is a high molecular weight symmetrical ether. Its structure consists of an oxygen atom bonded to two eighteen-carbon alkyl chains (octadecyl groups). This simple yet robust chemical architecture imparts a unique set of physicochemical properties, making it a valuable compound for a range of specialized applications. For researchers in materials science and drug development, its highly lipophilic and chemically stable nature is of particular interest. It serves as a key excipient in pharmaceutical formulations, an emollient in cosmetics, and a versatile building block in organic synthesis.[1] This guide provides a detailed examination of its core chemical and physical properties, analytical characterization, and practical applications, offering a foundational resource for scientists and professionals.

Chemical Identity and Molecular Structure

At its core, **dioctadecyl ether** is defined by its ether functional group flanked by two long saturated hydrocarbon chains. This structure is fundamental to its physical state, solubility, and chemical reactivity.

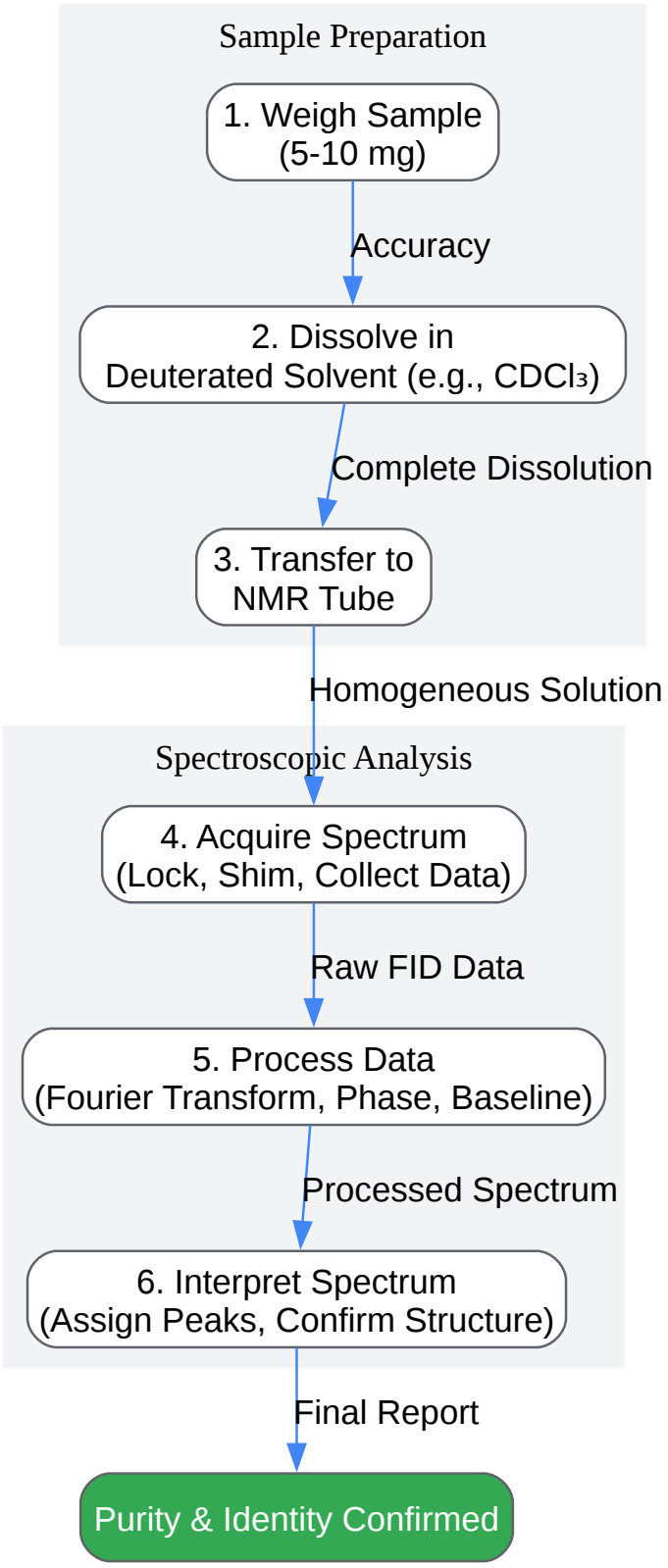
- Molecular Formula: $C_{36}H_{74}O$[2][3]

© 2026 BenchChem. All rights reserved.

- Molecular Weight: 522.97 g/mol [1][4]
- CAS Registry Number: 6297-03-6[2][3]
- Canonical SMILES: CCCCCCCCCCCCCCCCCCCCOCCCCCCCCCCCCCCCCCC[2][5]
- InChIKey: HBXWUCXDUUJDRB-UHFFFAOYSA-N[2][6]

The ether linkage (C-O-C) is generally unreactive under standard conditions, making **dioctadecyl ether** a chemically stable molecule.[7] Unlike shorter-chain ethers, its high molecular weight and solid state at room temperature significantly reduce the risk of forming explosive peroxides upon storage.[8][9] However, as with all ethers, prolonged exposure to light and oxygen should be avoided. The molecule lacks hydrogen bond donors, a key factor influencing its melting point and solubility.[2]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Workflow for NMR-based characterization.

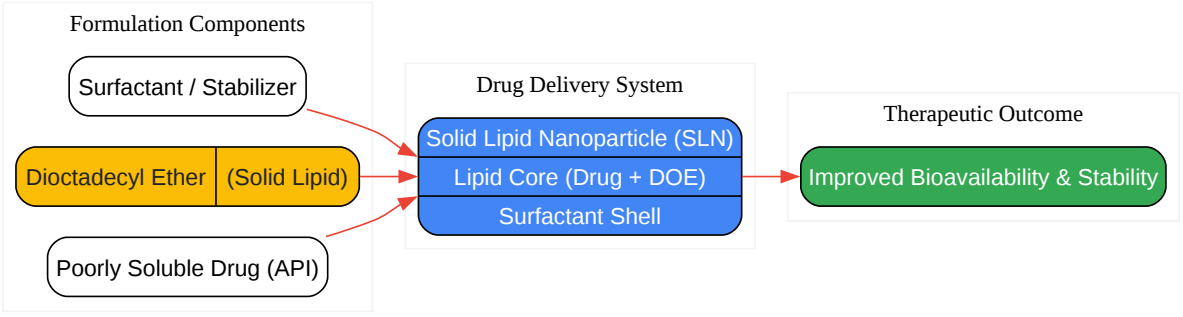
© 2026 BenchChem. All rights reserved.

Applications in Drug Development and Research

The unique properties of **dioctadecyl ether** make it a highly functional material in several scientific domains, particularly in pharmaceuticals and cosmetics.

- Pharmaceutical Excipient: Due to its extreme lipophilicity and low reactivity, it is an excellent component for creating the lipid matrix of Solid Lipid Nanoparticles (SLNs) and Nanostructured Lipid Carriers (NLCs). These systems are used to improve the oral bioavailability and stability of poorly water-soluble drugs. [1]* Topical Formulations: In dermatology and cosmetics, it functions as a skin-conditioning agent and emollient. [10]Its waxy nature allows it to form a protective, occlusive layer on the skin, reducing water loss and imparting a smooth feel without being overly greasy.

- Organic Synthesis: It can be used as a high-boiling, non-polar solvent for specific organic reactions or as a stable reference material in gas chromatography due to its low volatility and defined chemical structure. [1]



Click to download full resolution via product page

Caption: Role in a Solid Lipid Nanoparticle system.

Safety and Handling

© 2026 BenchChem. All rights reserved.

According to available Safety Data Sheets (SDS), **dioctadecyl ether** is not classified as a hazardous substance. [2][11]However, standard laboratory safety protocols should always be observed.

- Handling: Wear appropriate personal protective equipment (PPE), including gloves and safety glasses. Avoid creating dust. Use in a well-ventilated area. [12]* Storage: Store in a tightly closed container in a cool, dry, and dark place. [12]Keep away from strong oxidizing agents.

- Stability: The product is chemically stable under standard ambient conditions. [7]

Conclusion

Dioctadecyl ether is a compound whose utility is defined by its simplicity and stability. Its two long alkyl chains and inert ether linkage create a highly lipophilic, solid material with a well-defined melting point and clear spectroscopic signatures. For researchers and drug development professionals, it represents a reliable and versatile tool, from creating advanced lipid-based drug delivery systems to serving as a functional emollient in topical products. A thorough understanding of its core chemical and physical properties is the first step toward leveraging its full potential in scientific innovation.

References

- National Center for Biotechnology Information. (n.d.). Distearyl Ether. PubChem Compound Database. Retrieved from [Link]

- PubChemLite. (n.d.). **Dioctadecyl ether** (C36H74O). Retrieved from [Link]

- CAS Common Chemistry. (n.d.). Octadecyl ether. Retrieved from [Link]

- The Good Scents Company. (n.d.). distearyl ether. Retrieved from [Link]

- The Good Scents Company. (n.d.). dioctyl ether. Retrieved from [Link]

- SpectraBase. (n.d.). Octadecyl ether. Retrieved from [Link]

- McMahon, R. J., et al. (n.d.). CHEM 344/345 – Spectroscopy and Spectrometry in Organic Chemistry. University of Wisconsin-Madison. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- LibreTexts Chemistry. (2023). Physical Properties of Ether. Retrieved from [Link]
- National Center for Biotechnology Information. (2017). Spectral Information in PubChem. Retrieved from [Link]
- LibreTexts Chemistry. (2024). 18.9: Spectroscopy of Ethers. Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Dioctadecyl Ether | 6297-03-6 | Chemical Bull Pvt. Ltd. [chemicalbull.com]
- 2. Distearyl Ether | C36H74O | CID 80526 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. scbt.com [scbt.com]
- 4. N-OCTADECYL ETHER | 6297-03-6 [chemicalbook.com]
- 5. alfa-chemistry.com [alfa-chemistry.com]
- 6. CAS Common Chemistry [commonchemistry.cas.org]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. datasheets.scbt.com [datasheets.scbt.com]
- 9. DIOCTYL ETHER | 629-82-3 [chemicalbook.com]
- 10. distearyl ether, 6297-03-6 [thegoodscentscompany.com]
- 11. cdn.vanderbilt.edu [cdn.vanderbilt.edu]
- 12. tcichemicals.com [tcichemicals.com]
- To cite this document: BenchChem. [Introduction: Understanding the Core Utility of Dioctadecyl Ether]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1662012/docs#introduction-understanding-the-core-utility-of-dioctadecyl-ether]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.